

Delphinidin: Application Notes and Protocols for Functional Food Development

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Compound of Interest

Compound Name: Delphinidin

Cat. No.: B077816

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Delphinidin is a primary anthocyanidin, a subclass of flavonoids, responsible for the rich blue and purple pigmentation in a variety of fruits and vegetables.[1] Beyond its role as a natural colorant, **delphinidin** exhibits a wide spectrum of health-promoting properties, including potent antioxidant, anti-inflammatory, and anti-cancer activities.[2][3] These biological functions are primarily attributed to its unique chemical structure, which allows for the effective scavenging of reactive oxygen species (ROS) and modulation of key cellular signaling pathways.[4][5] This document provides detailed application notes and experimental protocols for researchers and professionals interested in harnessing the potential of **delphinidin** in the development of functional foods and nutraceuticals.

Data Presentation

Table 1: Delphinidin Content in Various Food Sources

Food Source	Delphinidin Glycoside(s)	Concentration (mg/100g FW)	Reference(s)
Blackcurrant	Delphinidin-3-O-glucoside, Delphinidin-3-O-rutinoside	86.68 (D-3-G), 223.3 (D-3-R)	[6][7]
Blueberry (Highbush)	Delphinidin-3-O-galactoside, Delphinidin-3-O-glucoside, Delphinidin-3-O-arabinoside	8.08 (D-3-G)	[6][8]
Eggplant (Peel)	Delphinidin-3-rutinoside, Delphinidin-3-glucoside	Major anthocyanins	[9]
Pomegranate	Delphinidin derivatives	Present	[10]
Red Raspberry	Delphinidin-3-O-glucoside	0.21	[6]
Grape (Black)	Delphinidin-3-O-glucoside	2.63	[6]

FW: Fresh Weight; D-3-G: **Delphinidin-3-O-glucoside**; D-3-R: **Delphinidin-3-O-rutinoside**.
Data represents mean values from cited sources.

Table 2: Bioactivity of Delphinidin - IC50 Values

Biological Activity	Cell Line/Assay	IC50 Value (µM)	Reference(s)
Anticancer			
Breast Cancer (MDA-MB-453)	Cell Viability	41.42	[2]
Breast Cancer (BT-474)	Cell Viability	60.92	[2]
Lung Cancer (A549)	Cell Viability	55	[4]
Lung Cancer (SK-MES-1)	Cell Viability	58	[4]
Lung Cancer (NCI-H441)	Cell Viability	44	[4]
Leukemia (HL-60)	Enzyme Activity	1.9	[11][12]
Antioxidant			
DPPH Radical Scavenging	Chemical Assay	3.74	[13]
Superoxide Radical Scavenging	Chemical Assay	Delphinidin > Petunidin > Malvidin ≈ Cyanidin > Peonidin > Pelargonidin	[13]
Lipid Peroxidation Inhibition	Liposome Model	3.19 (Delphinidin-3-O-glucoside)	[14]
Anti-inflammatory			
Nitric Oxide Production Inhibition	J774 Macrophages	IC50 of 36 µg/ml for blackberry extract (high in cyanidin-3-O-glucoside, a related anthocyanin)	[15]

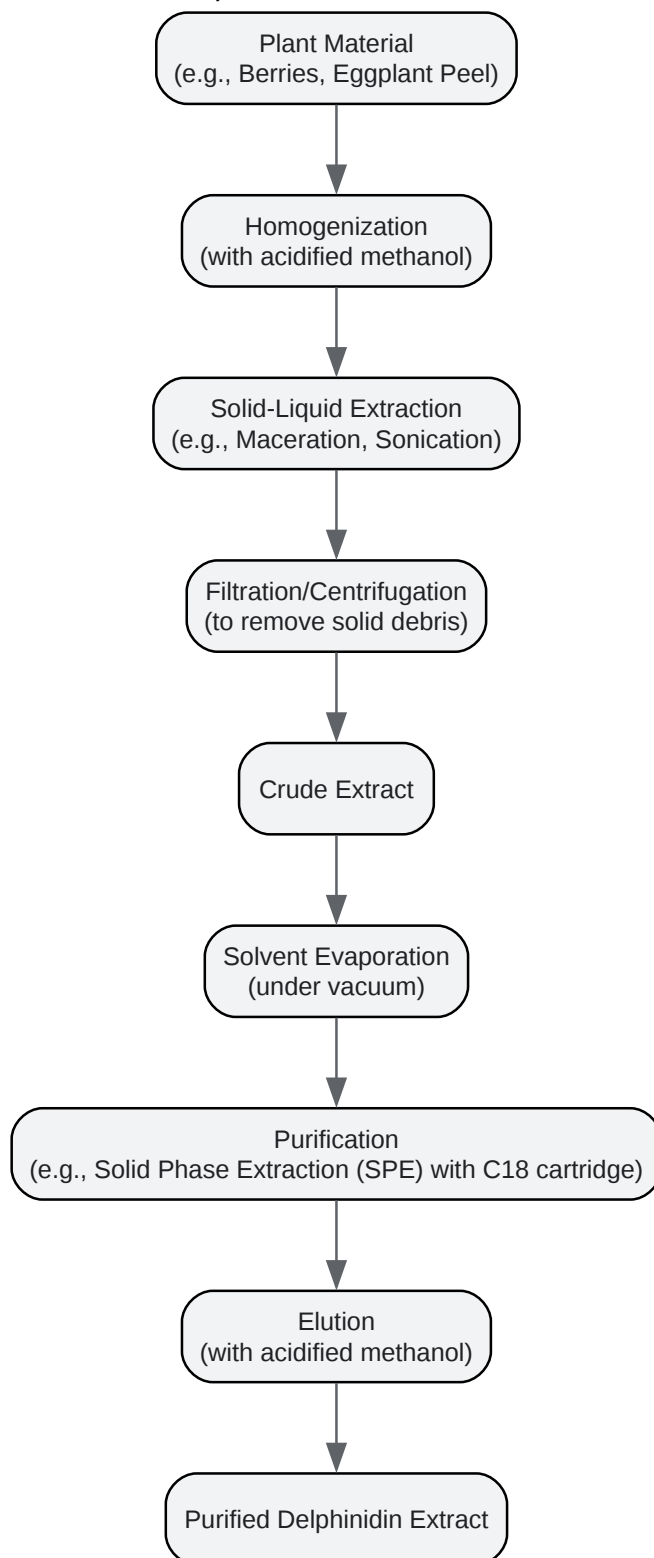
Experimental Protocols

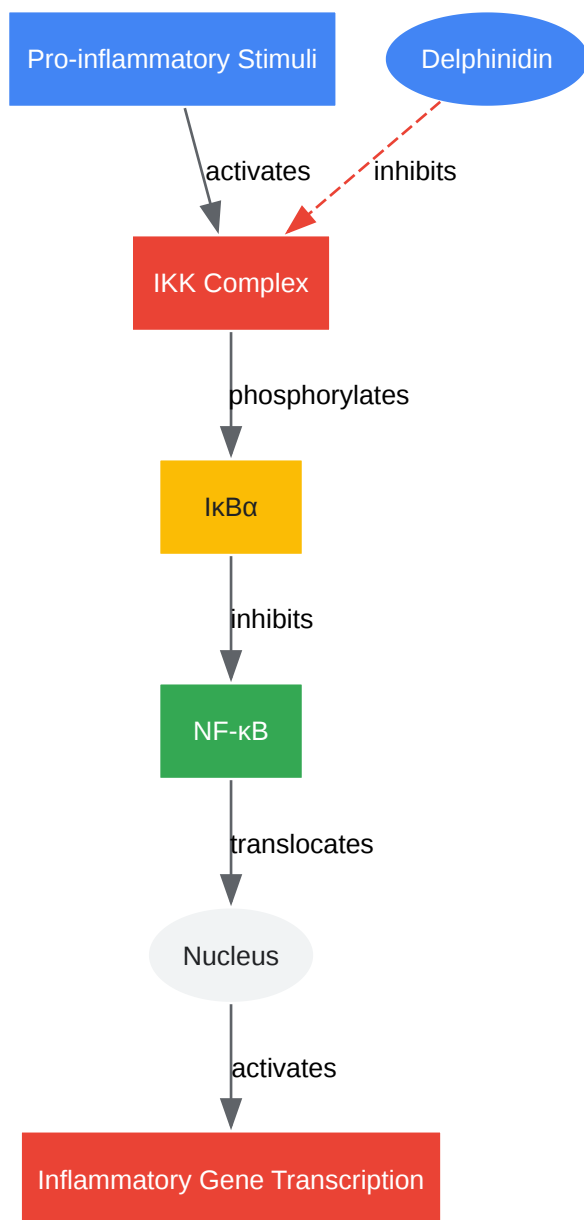
Extraction and Purification of Delphinidin from Plant Material

This protocol outlines a general procedure for the extraction and purification of **delphinidin** and its glycosides from plant sources.

Workflow for **Delphinidin** Extraction and Purification

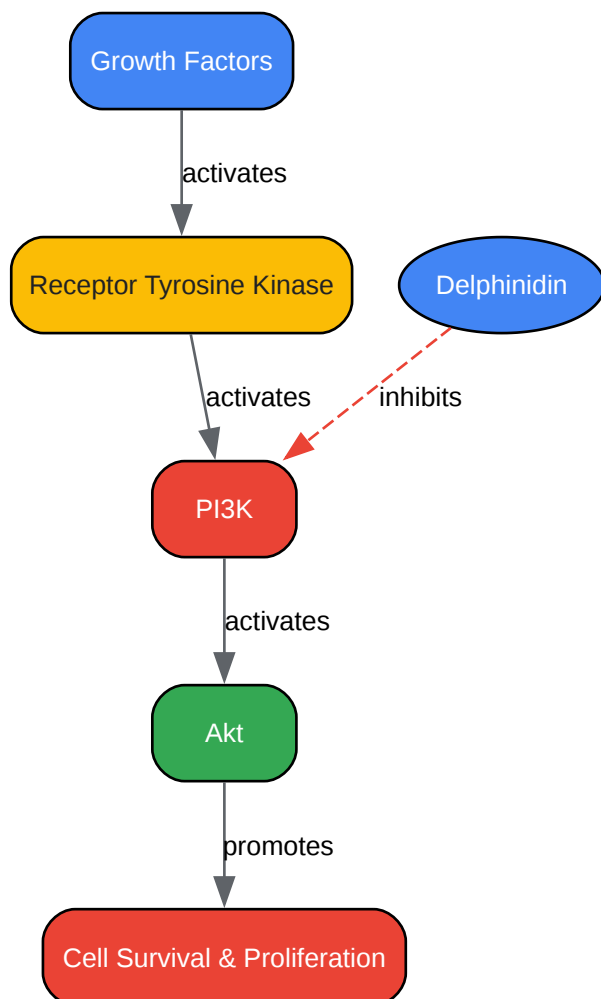
Workflow for Delphinidin Extraction and Purification



Delphinidin's Inhibition of the NF- κ B Signaling PathwayDelphinidin's Inhibition of the NF- κ B Signaling Pathway

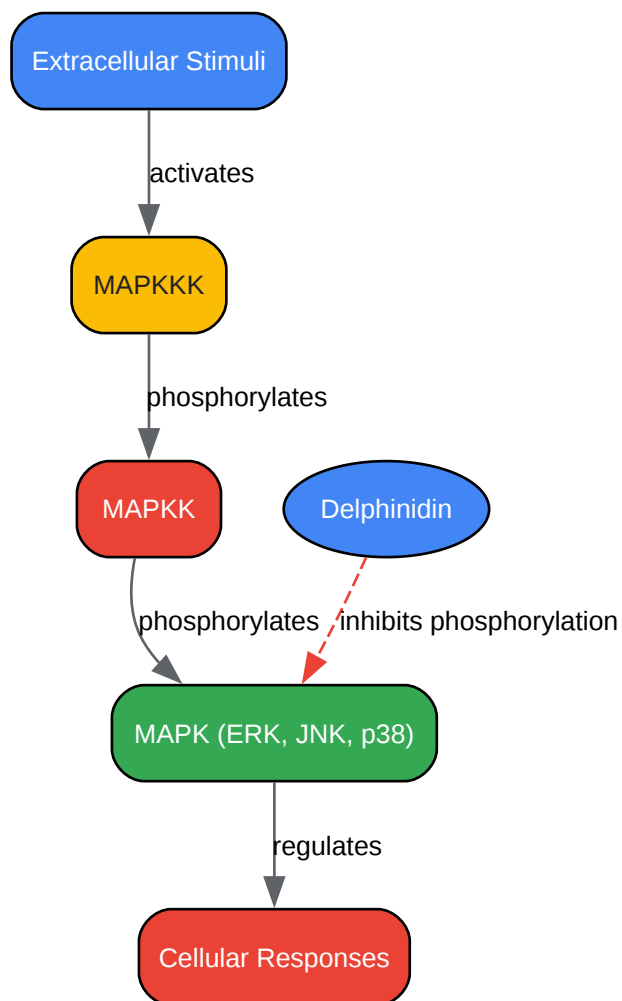
Delphinidin's Inhibition of the PI3K/Akt Signaling Pathway

Delphinidin's Inhibition of the PI3K/Akt Signaling Pathway



Delphinidin's Modulation of the MAPK Signaling Pathway

Delphinidin's Modulation of the MAPK Signaling Pathway



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